

TEAD-IN-8 stability and storage conditions

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Compound of Interest

Compound Name: TEAD-IN-8

Cat. No.: B12363673

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TEAD-IN-8 Technical Support Center

Welcome to the technical support center for **TEAD-IN-8**, a potent and specific inhibitor of TEAD-YAP transcriptional activities. This resource is designed to assist researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and effective use of **TEAD-IN-8** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **TEAD-IN-8** powder?

A1: For long-term stability, **TEAD-IN-8** in its solid (powder) form should be stored at -20°C. Under these conditions, it is expected to be stable for up to three years. For shorter periods, it can be stored at 4°C for up to two years. The product is typically shipped at room temperature, and short-term exposure to ambient temperatures should not affect its quality.^{[1][2][3][4]}

Q2: How should I prepare and store stock solutions of **TEAD-IN-8**?

A2: It is recommended to prepare a stock solution of **TEAD-IN-8** in a suitable solvent such as DMSO. Once dissolved, the stock solution should be aliquoted into single-use volumes to minimize freeze-thaw cycles. These aliquots should be stored at -80°C for up to six months or at -20°C for up to one month.^{[2][3][4]} If the solution stored at -20°C is older than one month, its efficacy should be re-verified.^{[2][3][4]}

Q3: What is the solubility of **TEAD-IN-8** in common solvents?

A3: **TEAD-IN-8** is soluble in DMSO. For specific solubility data, please refer to the product datasheet or contact technical support from your supplier.^{[5][6][7][8]} General guidelines for preparing stock solutions are available in the experimental protocols section.

Q4: How does **TEAD-IN-8** inhibit the Hippo signaling pathway?

A4: **TEAD-IN-8** functions by potently and specifically inhibiting the transcriptional activities of TEAD (TEA Domain) transcription factors.^{[5][6][7][8]} In the Hippo signaling pathway, the transcriptional co-activators YAP and TAZ, when not phosphorylated, translocate to the nucleus and bind to TEAD proteins. This complex then initiates the transcription of genes involved in cell proliferation and survival. **TEAD-IN-8** disrupts the interaction between YAP/TAZ and TEAD, thereby blocking this pro-proliferative gene expression.^{[9][10][11][12]}

Stability and Storage Summary

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years ^[1]
4°C	2 years ^{[2][3]}	
In Solvent	-80°C	6 months ^{[2][3]}
-20°C	1 month ^{[2][3]}	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Improper solvent used.- Exceeded solubility limit.- Solution stored at an inappropriate temperature.	- Ensure the correct solvent (e.g., DMSO) is used.- Gently warm the solution and vortex to redissolve. If precipitation persists, consider preparing a more dilute stock solution.- Store stock solutions at the recommended temperature (-20°C or -80°C) and aliquot to avoid freeze-thaw cycles. [2] [3]
Inconsistent or no effect in cell-based assays	- Inactive compound due to improper storage or handling.- Incorrect final concentration.- Cell line not dependent on the Hippo-YAP/TEAD pathway.	- Verify that the compound has been stored correctly and that stock solutions are within their recommended shelf life.- Perform a dose-response experiment to determine the optimal concentration for your specific cell line.- Confirm that your cell model has an active Hippo pathway and is sensitive to TEAD inhibition. [13]
High background in in vitro assays	- Non-specific binding of the inhibitor.- Issues with the assay buffer or components.	- Include appropriate vehicle controls (e.g., DMSO) in your experiments.- Optimize assay conditions, such as buffer composition and incubation times.

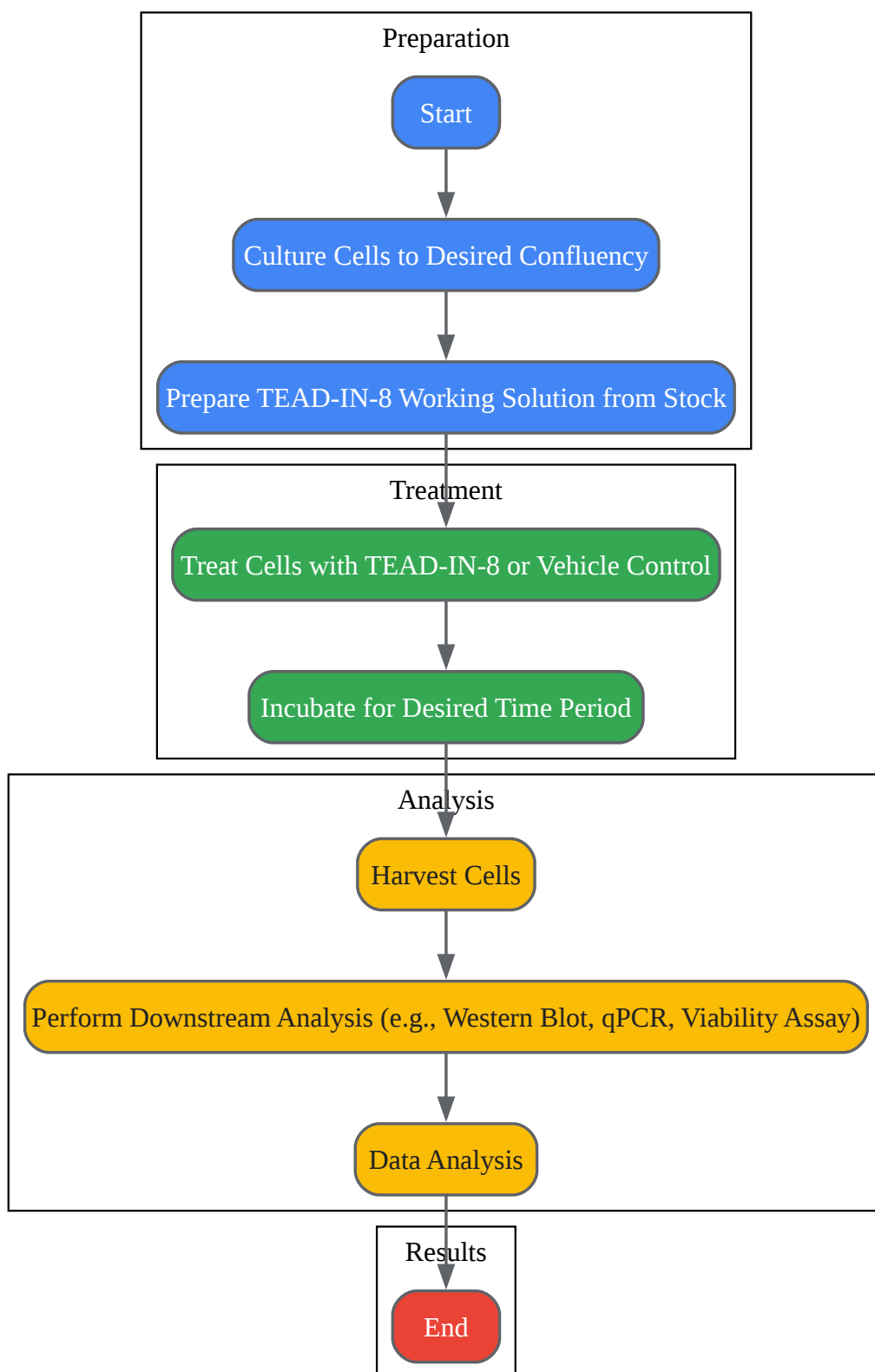
Experimental Protocols

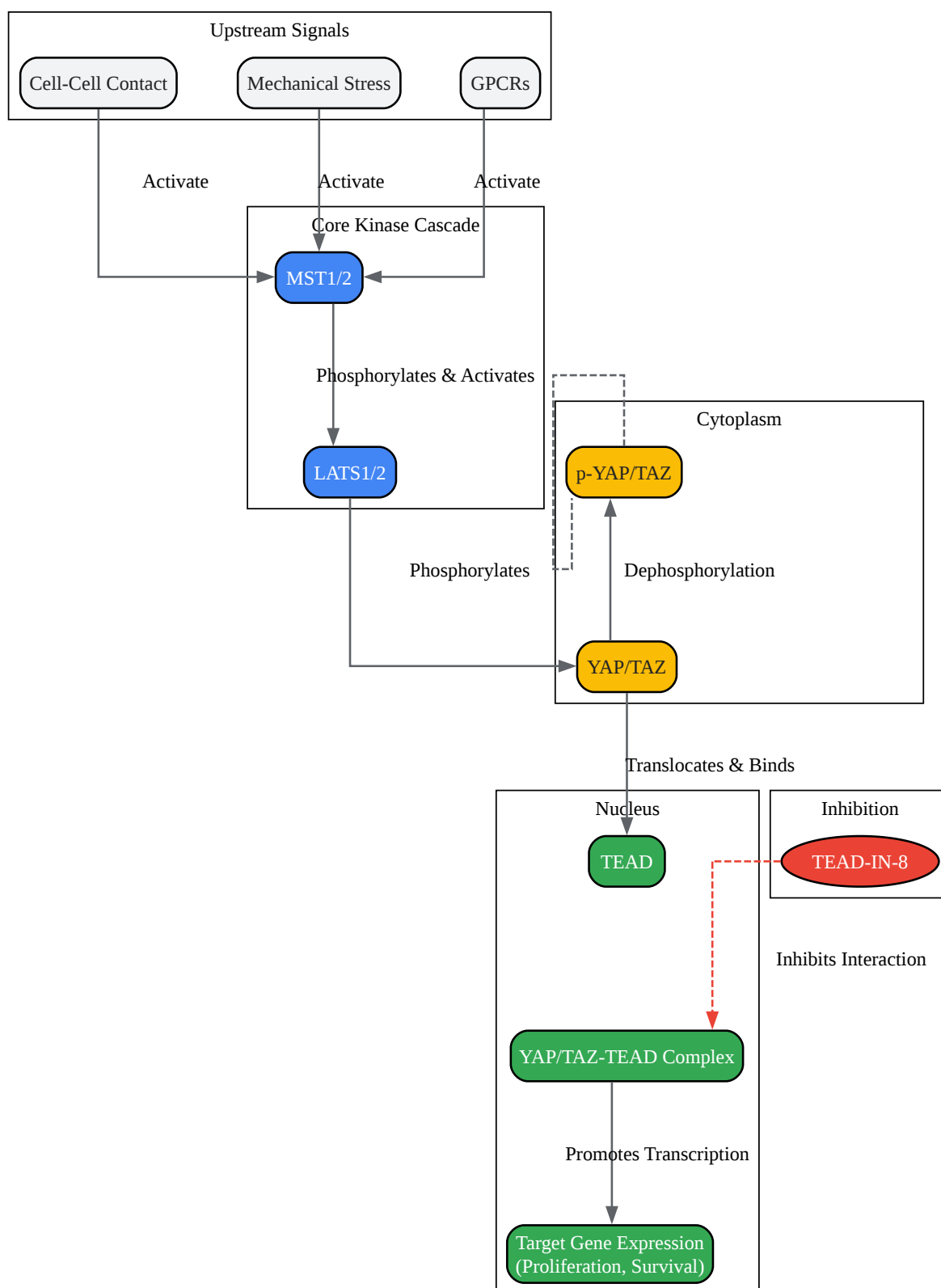
Preparation of TEAD-IN-8 Stock Solution

- Before opening the vial, centrifuge it briefly to ensure all the powder is at the bottom.

- Based on the desired stock concentration and the amount of powder, calculate the required volume of DMSO. A molarity calculator can be a useful tool for this step.
- Add the appropriate volume of DMSO to the vial.
- To aid dissolution, you can gently vortex the vial and/or sonicate it briefly.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[2]^[3]

Cell-Based Assay Workflow





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